

# Understanding the chemical properties of Monomethyl auristatin F

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An In-depth Technical Guide to the Chemical Properties of Monomethyl Auristatin F (MMAF)

#### Introduction

Monomethyl auristatin F (MMAF) is a synthetic and highly potent antineoplastic agent derived from the natural compound dolastatin 10.[1] As a powerful inhibitor of tubulin polymerization, MMAF disrupts microtubule formation, leading to cell cycle arrest and apoptosis, making it a critical payload in the development of antibody-drug conjugates (ADCs) for cancer therapy.[2] [3][4][5] Its high toxicity necessitates its use as part of a targeted delivery system, such as an ADC, rather than as a standalone drug.[2][5] This guide provides a detailed overview of the chemical properties, mechanism of action, and relevant experimental protocols for MMAF.

## **Chemical and Physical Properties**

MMAF is characterized as a white to off-white solid.[6] Its structure includes a C-terminal phenylalanine with a charge, which attenuates its cytotoxic activity compared to its uncharged counterpart, monomethyl auristatin E (MMAE).[2] This modification is thought to impair intracellular access for the free drug.[7]

## **Physicochemical Data**

The fundamental physicochemical properties of MMAF are summarized in the table below.

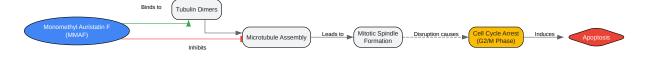


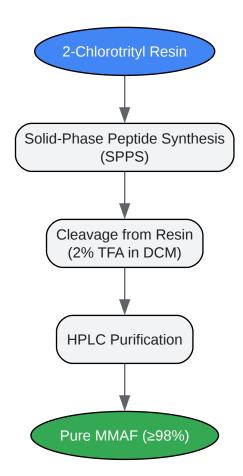
Property	Value
Molecular Formula	C39H65N5O8[2][3][5][8]
Molecular Weight	731.98 g/mol [5]
CAS Number	745017-94-1[3][5][8]
Appearance	White to Off-white Solid[6]
Solubility	Soluble in DMSO (up to 20 mM)[2][9]

### **Mechanism of Action**

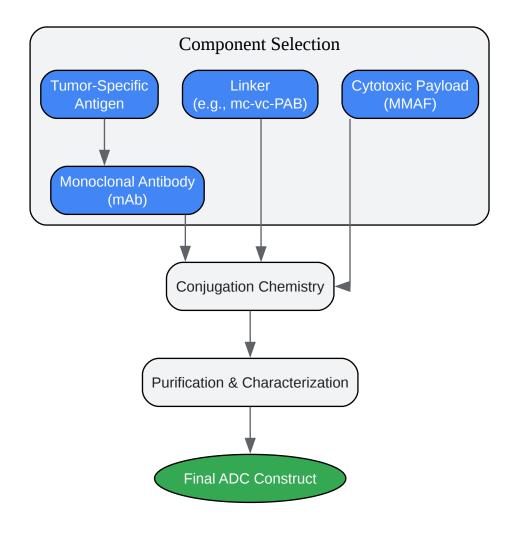
MMAF functions as a potent antimitotic agent by inhibiting tubulin polymerization.[3][4][5] By binding to tubulin, it prevents the formation of microtubules, which are essential components of the mitotic spindle required for cell division. The disruption of the microtubule network triggers a cell cycle arrest at the G2/M phase, ultimately leading to apoptosis.[10] When used in an ADC, the antibody component targets a specific antigen on the tumor cell surface. Following internalization of the ADC, the linker is cleaved, releasing the MMAF payload inside the cell to exert its cytotoxic effect.[2][5][10]











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